

Technical Guide: Safety, Handling, and Stability Protocols for 3-(Octyloxy)azetidine

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Compound of Interest

Compound Name: 3-(Octyloxy)azetidine

Cat. No.: B7874413

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Executive Summary

3-(Octyloxy)azetidine (CAS: 1410002-81-1) is a specialized heterocyclic building block frequently employed in medicinal chemistry for the synthesis of S1P receptor modulators and other bioactive scaffolds. Its structure combines a highly strained azetidine ring (four-membered nitrogen heterocycle) with a lipophilic octyl ether tail.

This duality presents a unique safety profile: the azetidine ring confers high reactivity and potential instability (ring-opening polymerization), while the octyl chain significantly enhances lipophilicity, increasing the risk of dermal absorption and cell membrane penetration. This guide moves beyond standard Safety Data Sheet (SDS) summaries to provide an operational framework for handling this compound with scientific rigor.

Physicochemical & Hazard Profile

Understanding the molecular drivers of toxicity and instability is prerequisite to safe handling. The azetidine ring possesses approximately 26 kcal/mol of ring strain, making it susceptible to nucleophilic attack and acid-catalyzed ring opening.

Table 1: Core Chemical Specifications

Property	Specification	Operational Implication
CAS Number	1410002-81-1	Unique identifier for inventory tracking.[1]
Formula	C ₁₁ H ₂₃ NO	MW: 185.31 g/mol .
Physical State	Liquid (typically)	Density ~0.89 g/cm ³ . Handle as a volatile liquid.
Basicity (Predicted)	pKa ~11.0 (Conjugate Acid)	Strong base. Incompatible with acids and acid chlorides.
Lipophilicity (LogP)	~2.5 - 3.0 (Predicted)	High. Readily crosses the stratum corneum (skin barrier).
Ring Strain	~26 kcal/mol	Metastable. Prone to exothermic ring-opening.

Hazard Identification (GHS Classifications)

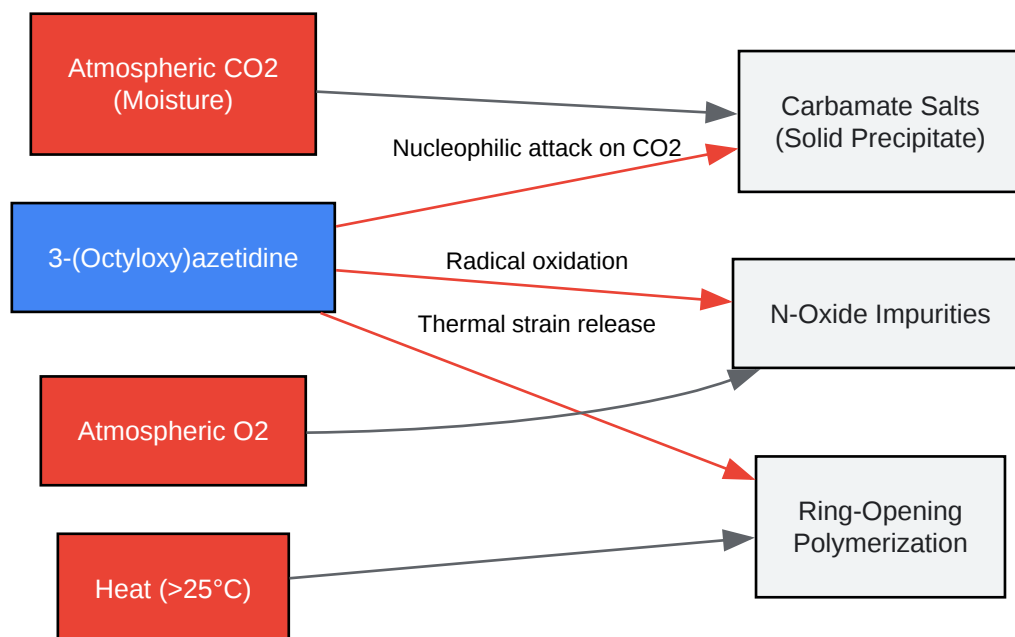
- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[4]
- Critical Note: While often labeled "Irritant," the combination of basicity and lipophilicity warrants treating this compound as a potential sensitizer and permeating alkylating agent.

Storage & Stability Mechanisms[3][6][7][8]

The shelf-life of **3-(Octyloxy)azetidine** is dictated by two degradation pathways: oxidative degradation of the amine and acid-catalyzed ring opening. Standard ambient storage will lead to yellowing (oxidation) and polymerization.

Stability Logic Diagram

The following diagram illustrates the causality between environmental stressors and chemical degradation.



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Figure 1: Environmental degradation pathways. CO₂ and moisture lead to salt formation, while heat accelerates ring-opening.

Storage Protocol

- Temperature: Store at 2°C to 8°C (Refrigerated). For long-term storage (>3 months), -20°C is preferred to arrest kinetic degradation.
- Atmosphere: Headspace must be purged with Argon or Nitrogen. Azetidines avidly react with atmospheric CO₂ to form carbamate salts, often mistaken for degradation solids.
- Container: Amber glass with Teflon-lined caps. Avoid metal containers due to potential catalytic decomposition.

Operational Handling Protocols

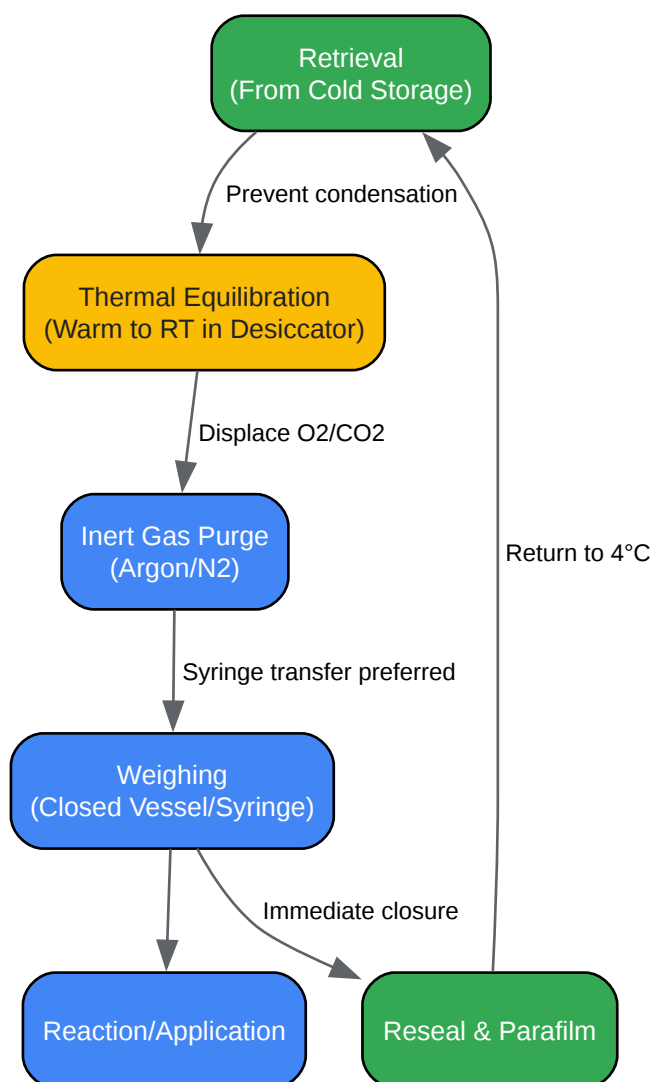
Personal Protective Equipment (PPE) Matrix

Due to the octyl chain, this compound permeates standard latex gloves rapidly.

- Respiratory: Work within a certified chemical fume hood. If handling outside a hood (not recommended), a half-mask respirator with organic vapor cartridges (NIOSH OV/P95) is required.
- Dermal:
 - Primary Layer: Nitrile gloves (minimum 4 mil).
 - Secondary Layer: Long-cuff Nitrile or Neoprene (if handling >10g).
 - Rationale: The lipophilic tail facilitates permeation; double-gloving provides a "breakthrough time" buffer.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for liquid amines which can cause corneal edema.

Safe Transfer Workflow

This workflow is designed to minimize exposure to moisture (which degrades the reagent) and the operator.



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Figure 2: Cyclic handling workflow ensuring reagent integrity and operator safety.

Step-by-Step Protocol:

- **Equilibration:** Remove the container from the refrigerator and place it in a desiccator. Allow it to reach room temperature before opening. Opening a cold bottle condenses atmospheric moisture inside, initiating hydrolysis.
- **Aliquot:** Use a dry syringe with a long needle for liquid transfer to avoid tipping the bottle. If weighing a solid salt form, use an anti-static gun to prevent powder scattering.

- Inerting: After use, backfill the container with Nitrogen/Argon for 10-15 seconds before capping.
- Sealing: Wrap the cap with Parafilm to prevent gas exchange during storage.

Emergency Response & Waste Disposal

Exposure Response

- Skin Contact: Immediately wash with soap and water.^{[2][4]}
 - Scientific Rationale: Water alone is ineffective due to the octyl ether chain's lipophilicity. Soap acts as a surfactant to solubilize the compound from the dermal layer.
- Eye Contact: Flush for 15 minutes. Isotonic saline is preferred over tap water to minimize osmotic stress on already irritated tissue.
- Inhalation: Move to fresh air. If wheezing occurs (respiratory irritation), administer oxygen.

Waste Disposal Guidelines

- Segregation: Dispose of as Basic Organic Waste.
- Incompatibility: NEVER mix with acidic waste streams (e.g., acid chlorides, concentrated HCl) in the waste drum.
 - Risk:^{[2][3][4][5][6]} The acid-base neutralization is highly exothermic. The heat generated can trigger the rapid ring-opening polymerization of the azetidine, leading to a "runaway" thermal event in the waste container.
- Quenching (Small Spills): Absorb with vermiculite. Treat the absorbent with dilute acetic acid (5%) to neutralize the amine gently before disposal.

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